

An In-depth Technical Guide to 3-Bromo-5-(bromomethyl)benzonitrile

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Compound of Interest

Compound Name:	3-Bromo-5-(bromomethyl)benzonitrile
Cat. No.:	B054326

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Bromo-5-(bromomethyl)benzonitrile**, a key intermediate in various synthetic pathways. The information is curated for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

Core Physical Properties

3-Bromo-5-(bromomethyl)benzonitrile is a solid organic compound with the molecular formula $C_8H_5Br_2N$.^[1] Its chemical structure features a benzene ring substituted with a bromo group, a bromomethyl group, and a nitrile group at positions 3, 5, and 1 respectively.

Quantitative Data Summary

The known physical properties of **3-Bromo-5-(bromomethyl)benzonitrile** are summarized in the table below. It is important to note that comprehensive experimental data for this compound is not widely available in public literature, and some properties are yet to be determined.

Property	Value	Source
Molecular Formula	$C_8H_5Br_2N$	[1]
Molecular Weight	274.94 g/mol	[1]
Physical Form	Solid	
Melting Point	112-113 °C	[2]
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	
Purity	Typically ≥95% (commercial grade)	

Experimental Protocols

Due to the limited availability of detailed experimental procedures in peer-reviewed literature for the synthesis and characterization of **3-Bromo-5-(bromomethyl)benzonitrile**, a representative protocol for its synthesis via benzylic bromination of 3-bromo-5-methylbenzonitrile is provided below. This protocol is based on established methods for similar transformations.

Synthesis of 3-Bromo-5-(bromomethyl)benzonitrile from 3-Bromo-5-methylbenzonitrile

This procedure describes the radical-initiated bromination of the methyl group of 3-bromo-5-methylbenzonitrile using N-bromosuccinimide (NBS) as the brominating agent and a radical initiator.

Materials and Reagents:

- 3-Bromo-5-methylbenzonitrile
- N-Bromosuccinimide (NBS), freshly recrystallized
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) as a radical initiator

- Carbon tetrachloride (CCl_4) or other suitable non-polar solvent
- Anhydrous sodium sulfate (Na_2SO_4)
- Hexane
- Ethyl acetate

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Inert gas (Nitrogen or Argon) supply
- Separatory funnel
- Rotary evaporator
- Apparatus for filtration
- Apparatus for column chromatography

Procedure:

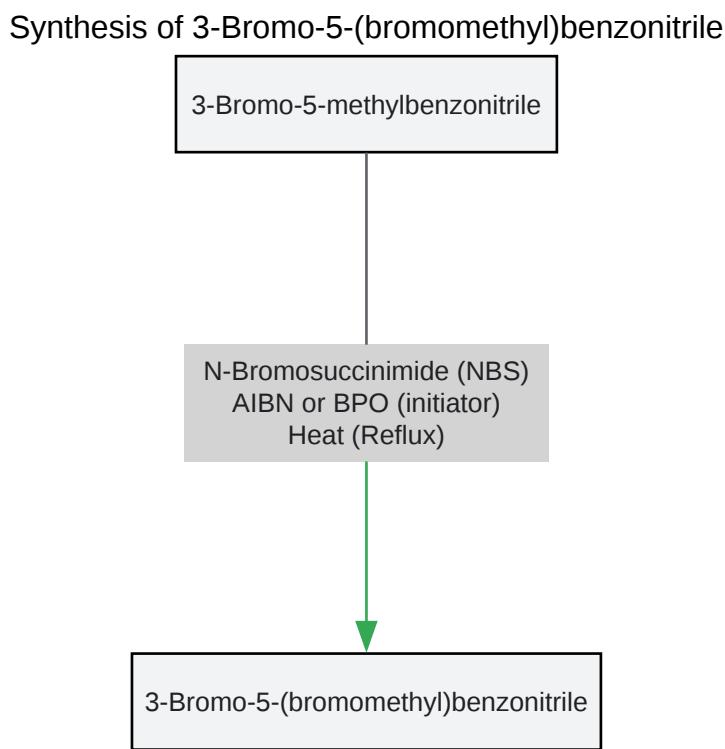
- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 3-bromo-5-methylbenzonitrile (1.0 eq) in carbon tetrachloride.
- Addition of Reagents: To this solution, add N-bromosuccinimide (1.1 eq) and a catalytic amount of AIBN or BPO (0.05 eq).
- Reaction Execution: Flush the flask with an inert gas and heat the mixture to reflux (approximately 77°C for CCl_4) with vigorous stirring. Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.

- Work-up: Once the starting material is consumed, cool the reaction mixture to room temperature. Filter off the succinimide byproduct and wash the solid with a small amount of cold carbon tetrachloride.
- Extraction: Combine the filtrates and wash with water and then with brine. Dry the organic layer over anhydrous sodium sulfate.
- Purification: Remove the solvent under reduced pressure using a rotary evaporator. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) or by silica gel column chromatography.

Visualizations

Logical Relationship of Synthesis

The following diagram illustrates the synthetic pathway from the starting material to the final product.



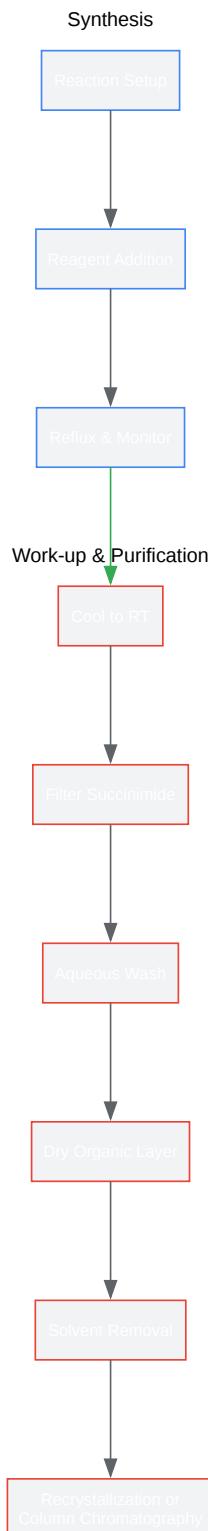
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Caption: Synthetic route to **3-Bromo-5-(bromomethyl)benzonitrile**.

Experimental Workflow for Synthesis and Purification

The diagram below outlines the general workflow for the synthesis and subsequent purification of **3-Bromo-5-(bromomethyl)benzonitrile**.

General Experimental Workflow

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Caption: Workflow for synthesis and purification.

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References

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